

Preparation of Abt-080 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Abt-080

Cat. No.: B15570438

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This document provides a detailed protocol for the preparation of a stock solution of **Abt-080**, an orally active inhibitor of leukotriene biosynthesis, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

Abt-080, also known as VML-530, is a potent inhibitor of the leukotriene synthesis pathway, which is implicated in inflammatory responses.^{[1][2][3]} Specifically, it blocks the formation of both LTB₄ and LTC₄.^[3] Due to its therapeutic potential, particularly in conditions like asthma, accurate and consistent preparation of **Abt-080** solutions for in vitro and in vivo studies is paramount.^{[1][2][4]} DMSO is a common polar aprotic solvent used for dissolving a wide range of organic compounds for laboratory use.^{[5][6]}

Quantitative Data Summary

For ease of reference, the key physical and chemical properties of **Abt-080** and DMSO are summarized in the table below.

Parameter	Value	Reference
Abt-080 Molecular Weight	590.64 g/mol	[1]
Abt-080 Solubility in DMSO	50 mg/mL	[1]
Abt-080 Molar Solubility in DMSO	84.65 mM	[1]
DMSO Molar Mass	78.13 g/mol	[5]
DMSO Density	1.1004 g/cm ³	[5]
DMSO Boiling Point	189 °C	[5]

Experimental Protocol: Preparation of a 10 mM Abt-080 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Abt-080** in DMSO. This is a commonly used concentration for initial stock solutions.

Materials and Equipment

- **Abt-080** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes (P1000, P200, P20) and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)[\[1\]](#)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and appropriate chemical-resistant gloves

Calculations

To prepare a 10 mM stock solution, the required mass of **Abt-080** needs to be calculated.

Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

Example Calculation for 1 mL of 10 mM Stock Solution:

- Desired Concentration = 10 mM = 0.01 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 590.64 g/mol

$\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 590.64 \text{ g/mol} \times 1000 \text{ mg/g} = 5.9064 \text{ mg}$

Therefore, 5.91 mg of **Abt-080** is needed to prepare 1 mL of a 10 mM stock solution.

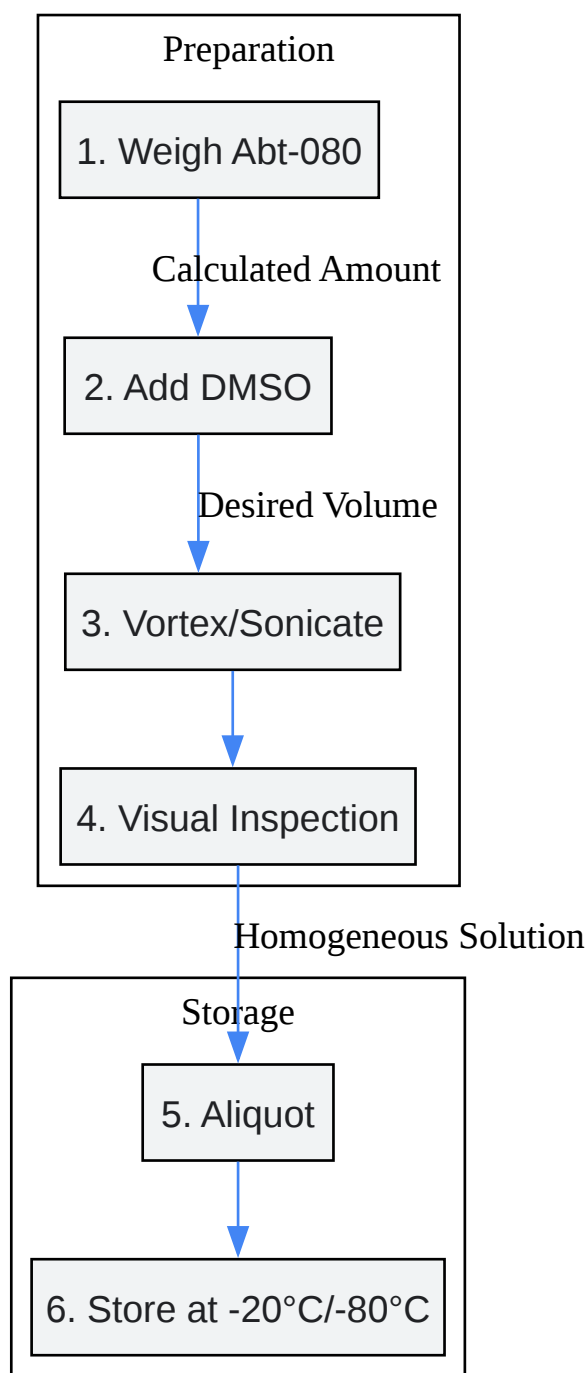
Step-by-Step Procedure

- **Weighing Abt-080:** Carefully weigh out the calculated amount of **Abt-080** powder using an analytical balance. For a 1 mL stock, this would be 5.91 mg. Place the powder directly into a sterile microcentrifuge tube or an amber glass vial.
- **Adding DMSO:** Add the desired volume of DMSO to the tube or vial containing the **Abt-080** powder. For a 1 mL stock, add 1 mL of DMSO.
- **Dissolution:**
 - Close the tube or vial securely.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication is recommended to aid the process.^[1] Sonicate the solution for 5-10 minutes in a water bath sonicator.
- **Visual Inspection:** Visually inspect the solution to ensure that all the **Abt-080** has completely dissolved and there is no visible particulate matter.

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. In solvent, **Abt-080** is stable for at least one year at -80°C.[\[1\]](#)

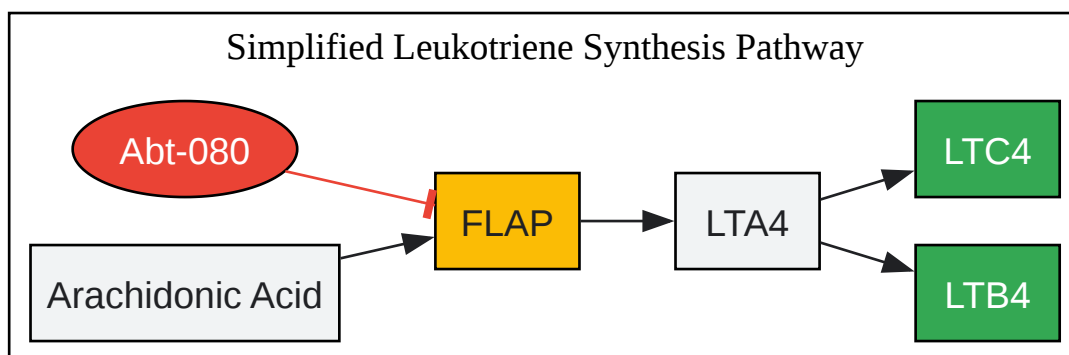
Visualizations

The following diagrams illustrate the experimental workflow for preparing the **Abt-080** stock solution and a simplified representation of the leukotriene synthesis pathway where **Abt-080** acts.



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Caption: Workflow for **Abt-080** Stock Solution Preparation.



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Caption: **Abt-080** Inhibition of the Leukotriene Pathway.

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